

Application Notes and Protocols: Preparation of Ohchinin Acetate Stock Solution

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Compound of Interest

Compound Name: *Ohchinin Acetate*

Cat. No.: *B1155075*

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Introduction

Ohchinin acetate is a natural product found in *Azadirachta indica* and is classified as a limonoid.^[1] As a metabolite with potential biological activities, the preparation of accurate and stable stock solutions is a critical first step for in vitro and in vivo studies. This document provides a detailed protocol for the preparation of **Ohchinin Acetate** stock solutions, along with handling and storage recommendations to ensure solution integrity and experimental reproducibility.

Physicochemical Properties and Safety Data

A summary of the key physicochemical properties of **Ohchinin Acetate** is provided in the table below. Researchers should familiarize themselves with the Safety Data Sheet (SDS) before handling this compound.

Property	Value	Source
Molecular Formula	C38H44O9	[1]
Molecular Weight	644.76 g/mol	ChemFaces
Physical Appearance	Solid	Clinivex
Storage of Solid	Store at 2-8°C, protected from light and moisture. [2]	Clinivex

Safety Precautions:

- Handling: Avoid inhalation, and contact with eyes and skin. Use in a well-ventilated area, preferably under a chemical fume hood.[\[3\]](#)
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and safety glasses.[\[4\]](#)
- Incompatibilities: Avoid strong oxidizing agents, strong acids, and bases.[\[5\]](#)
- Disposal: Dispose of waste in accordance with local regulations.[\[6\]](#)

Solubility of Ohchinin Acetate

Based on available data, **Ohchinin Acetate** is soluble in a range of organic solvents. The choice of solvent will depend on the specific experimental requirements, including the desired stock concentration and compatibility with downstream applications.

Solvent	Solubility	Source
Dimethyl Sulfoxide (DMSO)	Soluble (e.g., 10 mM)	ChemFaces
Chloroform	Soluble	ChemFaces
Dichloromethane	Soluble	ChemFaces
Ethyl Acetate	Soluble	ChemFaces
Acetone	Soluble	ChemFaces

Note: For aqueous-based assays, a concentrated stock solution in an organic solvent like DMSO is typically prepared first and then diluted to the final working concentration in the aqueous buffer.

Experimental Protocol: Preparation of a 10 mM Ohchinin Acetate Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **Ohchinin Acetate** in DMSO.

Materials:

- **Ohchinin Acetate** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes or amber glass vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes

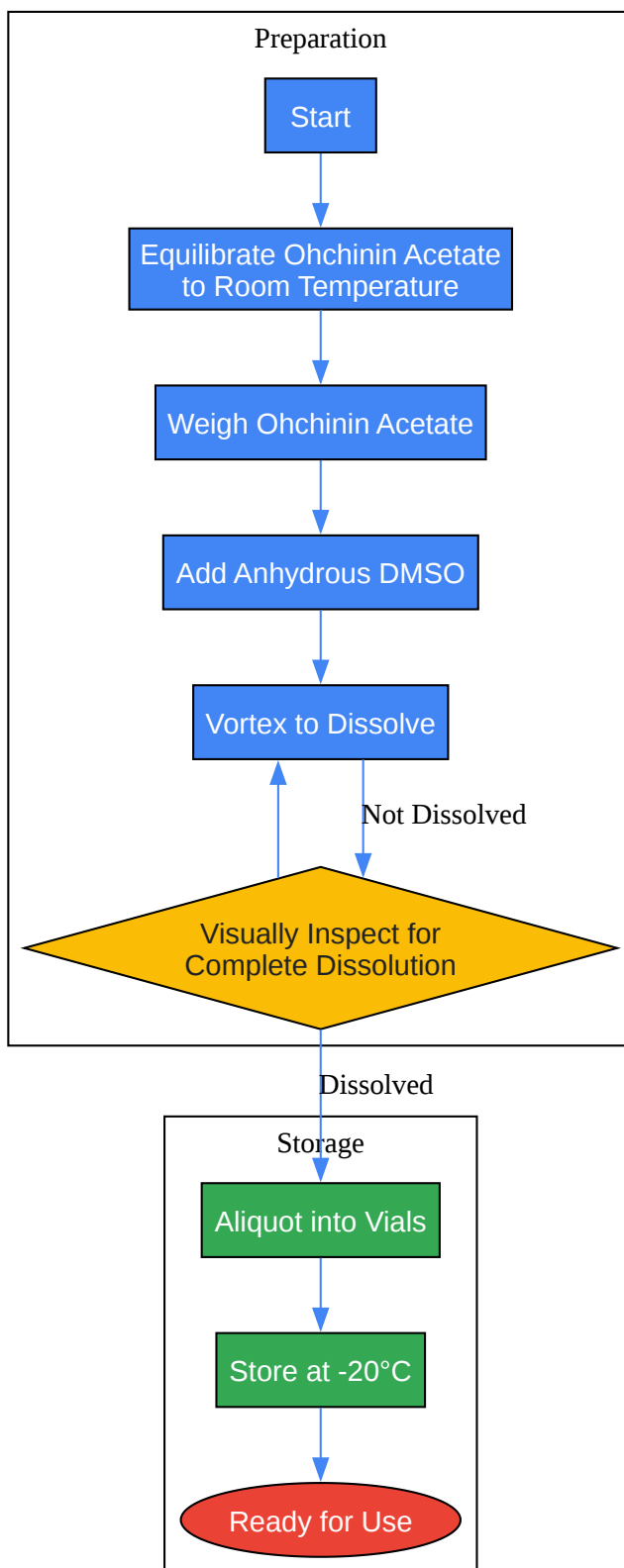
Procedure:

- **Equilibration:** Allow the vial of solid **Ohchinin Acetate** to equilibrate to room temperature for at least one hour before opening to prevent condensation of moisture.
- **Weighing:** Accurately weigh the desired amount of **Ohchinin Acetate** using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 6.45 mg of **Ohchinin Acetate** (Molecular Weight = 644.76 g/mol).
- **Dissolution:** Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **Ohchinin Acetate**.

- **Mixing:** Vortex the solution until the **Ohchinin Acetate** is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may be used to aid dissolution, but be cautious of potential degradation with excessive heat.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller volumes in tightly sealed microcentrifuge tubes or amber glass vials to minimize freeze-thaw cycles. Store the aliquots at -20°C for up to two weeks.

Experimental Workflow

The following diagram illustrates the workflow for preparing the **Ohchinin Acetate** stock solution.



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